

Spectroscopic data (NMR, IR, MS) of 2,3,6-Trichloro-5-nitropyridine

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Compound of Interest

Compound Name: 2,3,6-Trichloro-5-nitropyridine

Cat. No.: B1313854

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Spectroscopic Data of **2,3,6-Trichloro-5-nitropyridine**: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide addresses the available spectroscopic data for the compound **2,3,6-Trichloro-5-nitropyridine** (CAS No: 55304-72-8). Despite extensive searches of publicly available chemical databases and scientific literature, specific experimental Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound could not be located. This document outlines the search methodology and provides general information about the compound, while highlighting the current data gap.

Introduction

2,3,6-Trichloro-5-nitropyridine is a halogenated and nitrated pyridine derivative. Compounds of this class are often utilized as intermediates in organic synthesis, particularly in the development of agrochemicals and pharmaceuticals.^[1] The specific substitution pattern of three chlorine atoms and a nitro group on the pyridine ring suggests it could be a versatile building block for creating more complex molecules. The molecular formula of the compound is $C_5HCl_3N_2O_2$.

Spectroscopic Data

A comprehensive search for experimental NMR, IR, and MS data for **2,3,6-Trichloro-5-nitropyridine** was conducted. This included searches of chemical databases and scientific literature using the compound name, CAS number (55304-72-8), and various spectroscopic search terms.

The search did not yield any specific, quantifiable spectroscopic data (NMR, IR, MS) for **2,3,6-Trichloro-5-nitropyridine**.

While data for structurally related compounds, such as 2,3,6-Trichloro-5-(trichloromethyl)pyridine, is available, it is not directly applicable to the target compound of this guide.[\[2\]](#)[\[3\]](#)

Experimental Protocols

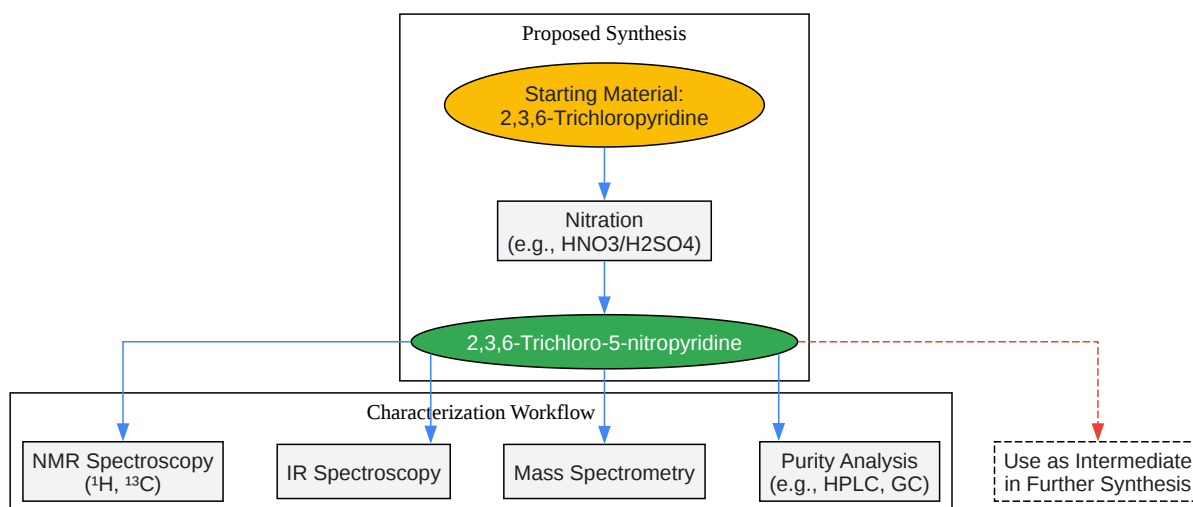
Due to the absence of published experimental data, no detailed methodologies for the spectroscopic analysis of **2,3,6-Trichloro-5-nitropyridine** can be provided at this time.

Signaling Pathways and Experimental Workflows

No information regarding signaling pathways or specific experimental workflows involving **2,3,6-Trichloro-5-nitropyridine** was found in the public domain. Research in this area would be a novel contribution to the understanding of this compound's biological or chemical activities.

Logical Relationships and Synthesis

While no detailed experimental data for the final product is available, a potential synthetic route for **2,3,6-Trichloro-5-nitropyridine** can be inferred from general chemical principles and related literature. A logical workflow for its synthesis and characterization is proposed below.



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Caption: Proposed workflow for the synthesis and characterization of **2,3,6-Trichloro-5-nitropyridine**.

Conclusion

There is a notable lack of publicly available spectroscopic data (NMR, IR, MS) for **2,3,6-Trichloro-5-nitropyridine**. This presents an opportunity for researchers to synthesize and characterize this compound, thereby contributing valuable data to the scientific community. The availability of such data would be beneficial for quality control in synthetic processes and for the computational modeling of its properties. Future work should focus on obtaining and publishing this fundamental data.

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